

Chemosol B8 active ingredients and composition

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Compound of Interest

Compound Name: Chemosol

Cat. No.: B1237139

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Technical Guide: Chemosol B8

For Researchers, Scientists, and Chemical Professionals

This technical guide provides an in-depth overview of **Chemosol B8**, a chemical agent utilized for microbiological control. The information presented is collated from technical safety data sheets to ensure accuracy for research and professional applications.

Core Composition and Active Ingredients

Chemosol B8 is a liquid chemical solution formulated primarily for microbiological control. Its efficacy stems from a combination of active components that create a highly alkaline and hazardous environment for microorganisms.

Active Ingredients: The primary active ingredients in **Chemosol B8** are:

- Sodium Hydroxide (NaOH)
- PIPES (piperazine-N,N'-bis(2-ethanesulfonic acid))

The product is classified as a hazardous chemical, primarily due to its corrosive nature.^[1]

Quantitative Composition:

| Component | Chemical Formula | Function |
|------------------|------------------|-------------------------|
| Sodium Hydroxide | NaOH | Microbiological Control |
| PIPES | C8H18N2O6S2 | Buffering Agent |

Physicochemical Properties

Understanding the physical and chemical properties of **Chemosol B8** is crucial for its safe handling and application.

| Property | Value |
|-------------------------|---------------|
| Physical State | Liquid |
| Flammability | Not Flammable |
| Reactivity | Stable |
| Incompatible Materials | Strong acids |
| Hazardous Decomposition | None known |

Mechanism of Action in Microbiological Control

The primary mode of action of **Chemosol B8** as a microbiological control agent is through the corrosive and denaturing effects of its high pH environment, created by the presence of sodium hydroxide. This extreme alkalinity disrupts the cellular integrity of microorganisms by:

- Saponification of Lipids:** The sodium hydroxide breaks down the lipids in the cell membranes, leading to cell lysis and death.
- Denaturation of Proteins:** The high pH denatures essential proteins and enzymes within the microorganisms, halting cellular functions.

The inclusion of PIPES, a buffering agent, helps to maintain the pH of the solution within a specific range, ensuring its continued efficacy.

Experimental Protocols and Handling

Due to its hazardous nature, strict protocols must be followed when handling **Chemosol B8**.^[1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side shields or a face shield.
- Skin Protection: Wear protective gloves (Nitrile is recommended) and suitable protective clothing to avoid skin contact.^[1]
- Respiratory Protection: Not normally required in well-ventilated areas.

Handling and Storage:

- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. An emergency shower and eyewash station must be readily available.^[1]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong acids. The product is stable under normal storage conditions.^[1]

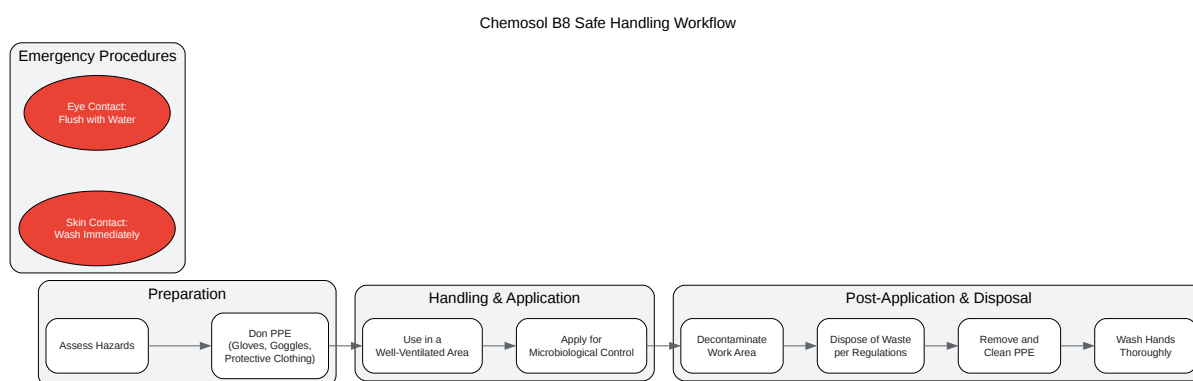
Safety and Hazard Information

Chemosol B8 is classified as a hazardous substance.

- Health Hazards: Causes severe skin burns and eye damage.^[1]
- First Aid Measures:
 - Skin Contact: Wash with plenty of soap and water.
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical advice/attention.
- Disposal: Dispose of contents/container in accordance with local/regional/national/international regulations.

Visualized Workflow for Safe Handling

The following diagram illustrates the recommended workflow for the safe handling and use of **Chemosol B8**.



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References

- 1. scribd.com [scribd.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com